

Application Notes and Protocols for GR 113808

Stock Solution Preparation

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Compound of Interest

Compound Name: GR 113808

Cat. No.: B1672113

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Introduction

GR 113808 is a potent and highly selective antagonist of the serotonin 5-HT₄ receptor.^{[1][2][3]} It is an invaluable tool in neuroscience and pharmacology research for investigating the physiological and pathological roles of the 5-HT₄ receptor. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of **GR 113808** stock solutions in Dimethyl Sulfoxide (DMSO), along with relevant chemical data and a diagram of its mechanism of action.

Physicochemical Properties and Storage

A summary of the key quantitative data for **GR 113808** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₇ N ₃ O ₄ S	[1] [2]
Molecular Weight	393.50 g/mol	[1] [2]
Purity	≥98% (HPLC)	[1] [3]
Appearance	Off-white solid	[1]
Solubility in DMSO	100 mM	[1]
Storage Temperature (Solid)	2-8°C	[1]
Stock Solution Storage	Aliquot and freeze at -20°C. Stable for up to 3 months.	[1]

Experimental Protocol: Preparing a 10 mM GR 113808 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GR 113808** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various in vitro and in vivo experiments.

Materials:

- **GR 113808** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL)
- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer
- Optional: Sonicator

Procedure:

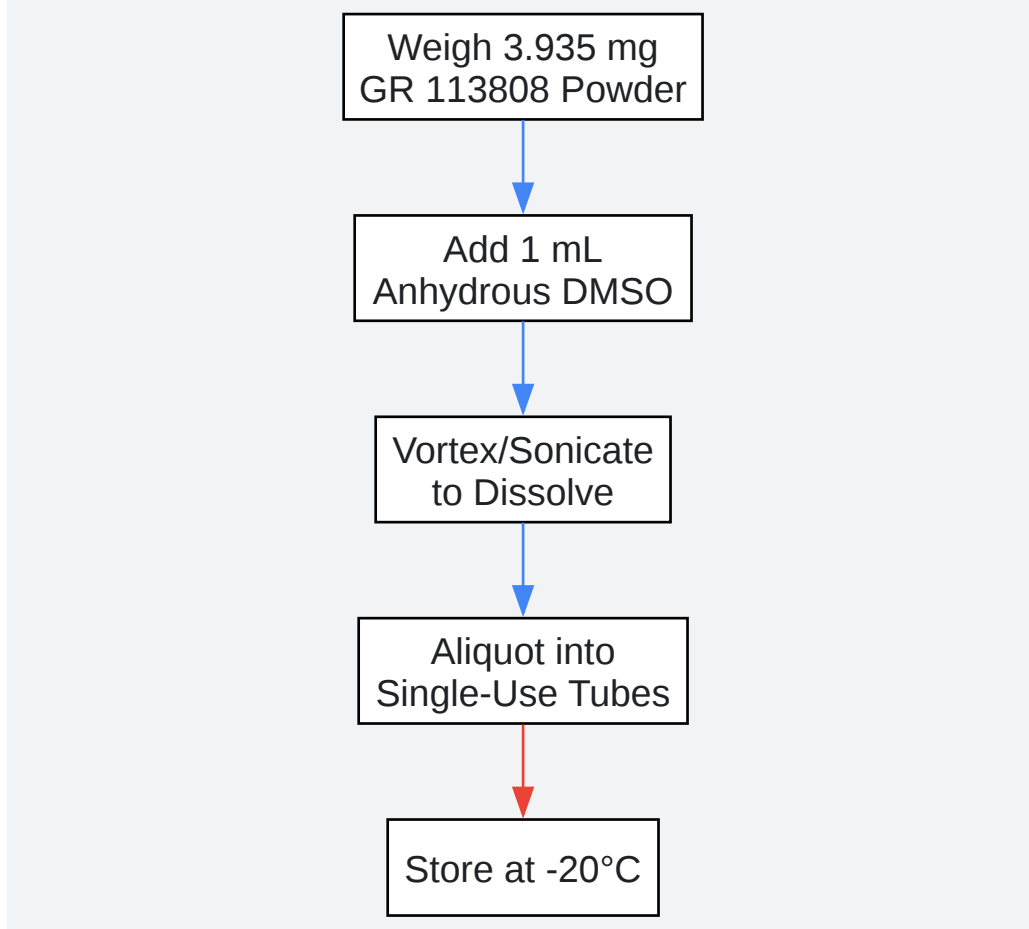
- **Equilibrate Reagents:** Allow the vial of **GR 113808** powder and the bottle of DMSO to come to room temperature before opening to prevent condensation of moisture.
- **Weigh GR 113808:** Accurately weigh out 3.935 mg of **GR 113808** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
 - **Calculation:** To prepare a 10 mM (0.010 mol/L) solution in 1 mL (0.001 L):
 - $\text{Moles} = \text{Concentration} \times \text{Volume} = 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.00001 \text{ mol}$
 - $\text{Mass} = \text{Moles} \times \text{Molecular Weight} = 0.00001 \text{ mol} \times 393.50 \text{ g/mol} = 0.003935 \text{ g} = 3.935 \text{ mg}$
- **Add DMSO:** Carefully add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **GR 113808** powder.
- **Dissolve the Compound:**
 - Cap the tube securely and vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved.
 - If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes can be used to aid dissolution.
- **Aliquot for Storage:** Once the **GR 113808** is completely dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -20°C . The stock solutions are stable for up to 3 months when stored under these conditions.^[1]

Visualizing the Workflow and Signaling Pathway

To aid in the understanding of the experimental process and the mechanism of action of **GR 113808**, the following diagrams have been generated.

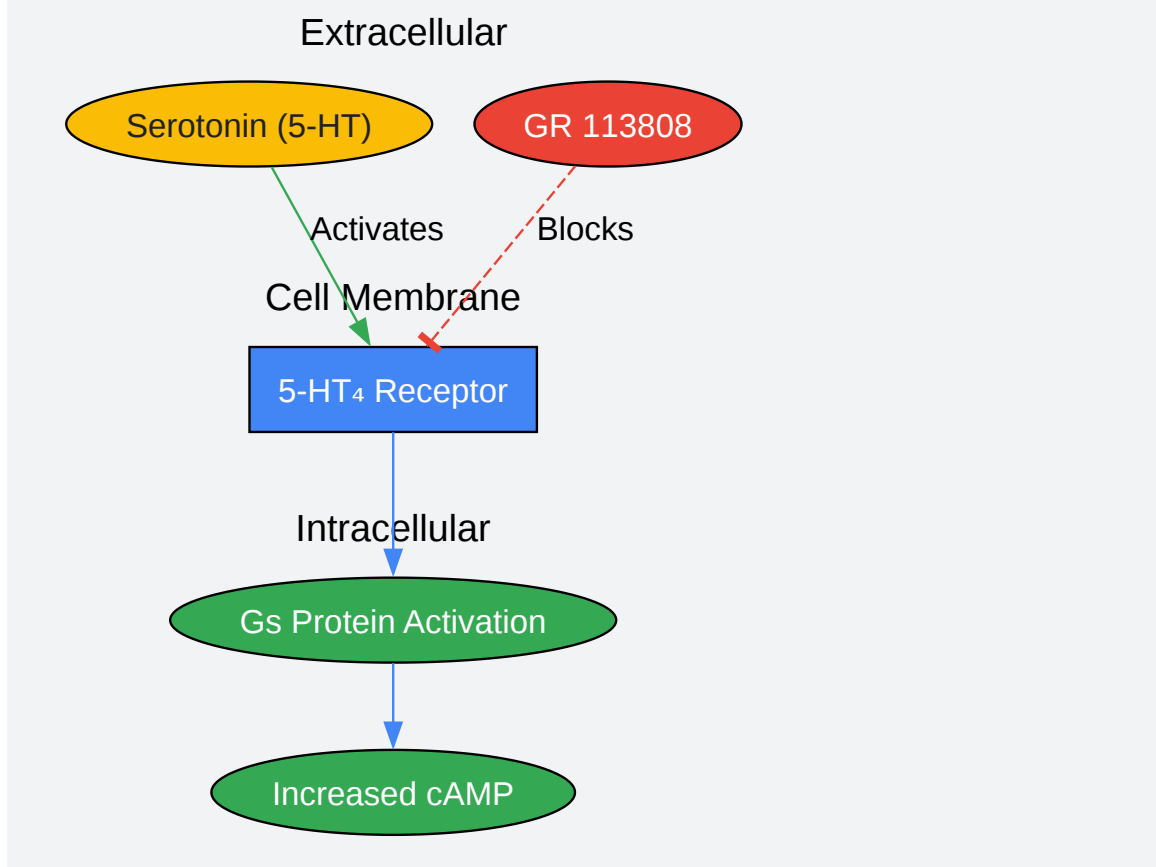
Workflow for GR 113808 Stock Solution Preparation

Workflow for GR 113808 Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **GR 113808** stock solution.

Simplified 5-HT₄ Receptor Signaling and GR 113808 AntagonismSimplified 5-HT₄ Receptor Signaling and GR 113808 Antagonism

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Caption: **GR 113808** competitively antagonizes the 5-HT₄ receptor.

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References

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- 3. tocris.com [tocris.com]
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